

Technical Guide: Cross-Reactivity & Off-Target Profiling of (5-Methoxyquinolin-2-yl)methanamine

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Compound of Interest

Compound Name: (5-Methoxyquinolin-2-yl)methanamine

Cat. No.: B12998830

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Executive Summary & Molecule Identity

(5-Methoxyquinolin-2-yl)methanamine is a critical pharmacophore scaffold used primarily in the development of Melatonin Receptor (MT1/MT2) ligands. Structurally, it serves as a bioisostere of 5-methoxytryptamine (5-MT), where the indole ring of serotonin/melatonin is replaced by a quinoline core to improve metabolic stability and alter receptor subtype selectivity.

While often employed as a transient intermediate in the synthesis of high-affinity agonists like UCM1014, the free amine itself possesses a distinct pharmacological profile. This guide analyzes its cross-reactivity with serotonergic pathways, its liability for hERG channel inhibition (a common quinoline risk), and its interaction with monoamine oxidases (MAO).

Chemical Identity[1][2][3]

- Systematic Name: **(5-Methoxyquinolin-2-yl)methanamine**

- Role: Pharmacophore Scaffold / Melatonin Bioisostere
- Key Application: Synthesis of MT2-selective agonists (e.g., N-acylated derivatives).
- Structural Logic:
 - 5-Methoxy group: Mimics the 5-methoxy of melatonin (critical for receptor activation).
 - Quinoline Nitrogen: Mimics the indole NH (hydrogen bond donor/acceptor shift).
 - Methanamine Tail: Mimics the ethylamine side chain of serotonin.

Mechanism of Action & Pharmacophore Overlap

The molecule functions by mimicking the spatial arrangement of the indole-ethylamine moiety found in endogenous melatonin. However, the quinoline ring introduces significant changes in electron density and lipophilicity, which drives its off-target profile.

Pharmacophore Comparison

Feature	Melatonin (Endogenous)	(5-Methoxyquinolin-2-yl)methanamine	Consequence
Core Scaffold	Indole (Electron-rich)	Quinoline (Electron-deficient)	Altered π - π stacking in receptor pockets.
H-Bonding	Indole NH (Donor)	Quinoline N (Acceptor)	Changes binding pose; requires water bridge in some receptors.
Side Chain	Ethylamine (Flexible)	Methylamine (Rigidified)	Reduced entropic cost; higher potency potential but risk of promiscuity.
5-Position	Methoxy	Methoxy	Retains primary affinity for MT1/MT2 and 5-HT receptors.

Cross-Reactivity & Off-Target Profile

Researchers using this scaffold must screen for three critical off-target classes: Serotonin Receptors, hERG Channels, and Monoamine Oxidases.

A. Serotonergic Cross-Reactivity (5-HT_{2A} / 5-HT_{2C})

The most significant biological risk is cross-reactivity with 5-HT receptors due to the "5-methoxy" motif.

- Mechanism: The 5-methoxy group is a key determinant for 5-HT receptor binding.^[1] While the quinoline core reduces affinity compared to the indole, the free amine can still interact with the aspartate residue in the 5-HT binding pocket.
- Risk: Agonism at 5-HT_{2A} (hallucinogenic potential) or 5-HT_{2C} (anorectic/anxiogenic effects).
- Mitigation: Acylation of the amine (as seen in UCM1014) drastically improves selectivity for MT₂ over 5-HT receptors.

B. hERG Channel Inhibition (Cardiotoxicity)

Quinoline derivatives are structurally predisposed to block the hERG potassium channel, a critical safety endpoint in drug development.

- Causality: The basic nitrogen of the methanamine tail, combined with the lipophilic quinoline ring, fits the pharmacophore for hERG blockers (hydrophobic core + positively charged nitrogen).
- Threshold: Unmodified **(5-Methoxyquinolin-2-yl)methanamine** often shows hERG IC₅₀ values in the low micromolar range (1–10 µM), necessitating structural optimization (e.g., reducing basicity) for clinical candidates.

C. Monoamine Oxidase (MAO) Interaction

Unlike melatonin (which is N-acetylated), the free primary amine of this molecule makes it a potential substrate or inhibitor for MAO-A.

- **Metabolic Instability:** Rapid oxidative deamination by MAO-A can render the molecule inactive in vivo if not protected.
- **Inhibition Risk:** High concentrations may competitively inhibit MAO-A, leading to "cheese effect" hypertensive crises if co-administered with tyramine-rich substrates.

Comparative Performance Guide

This table compares the **(5-Methoxyquinolin-2-yl)methanamine** scaffold against standard alternatives in the context of Melatonin Receptor Ligand development.

Metric	(5-Methoxyquinolin-2-yl)methanamine	5-Methoxytryptamine (5-MT)	Melatonin (Standard)
MT1/MT2 Affinity	Moderate (nM range)	High (sub-nM)	High (sub-nM)
Selectivity (MT vs 5-HT)	Low (High cross-reactivity)	Very Low (Promiscuous)	High
Metabolic Stability	High (Resistant to indole oxidation)	Low (Indole oxidation)	Moderate (CYP1A2 metabolism)
hERG Liability	High (Requires optimization)	Low	Negligible
Fluorescence	High (Blue emission, usable as tracer)	Moderate (UV range)	Low
Primary Use	Synthetic Intermediate / Scaffold	Agonist Tool Compound	Therapeutic / Sleep Aid

Experimental Protocols for Off-Target Profiling

Protocol 1: Radioligand Binding Assay (5-HT2A Selectivity Screen)

Objective: Quantify the affinity of the quinoline scaffold for the serotonin 5-HT2A receptor to assess psychomimetic risk.

- Membrane Preparation:
 - Use HEK-293 cells stably expressing human 5-HT_{2A} receptors.
 - Homogenize cells in ice-cold Tris-HCl buffer (50 mM, pH 7.4). Centrifuge at 40,000 x g for 20 min.
- Incubation:
 - Prepare assay tubes containing:
 - 50 µL Membrane suspension (20 µg protein).
 - 50 µL [³H]-Ketanserin (Radioligand, 1 nM final conc).
 - 50 µL **(5-Methoxyquinolin-2-yl)methanamine** (concentrations: 10⁻¹⁰ to 10⁻⁵ M).
 - Define Non-Specific Binding (NSB) using 10 µM Methysergide.
- Equilibration: Incubate at 37°C for 60 minutes.
- Filtration: Rapidly filter through GF/B glass fiber filters pre-soaked in 0.3% polyethyleneimine (to reduce ligand absorption to filter).
- Analysis: Measure radioactivity via liquid scintillation counting. Calculate IC₅₀ and K_i using the Cheng-Prusoff equation.

Protocol 2: hERG Inhibition Assay (Automated Patch Clamp)

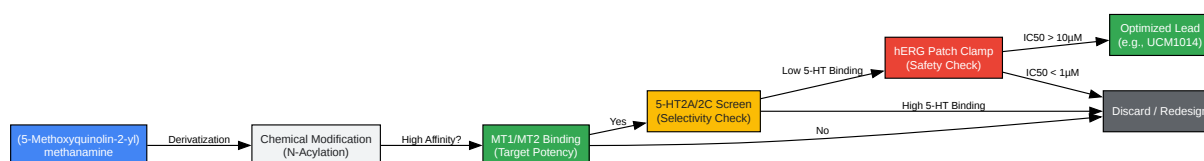
Objective: Determine the cardiotoxicity potential of the scaffold.

- Cell Line: CHO cells stably expressing hERG (Kv11.1).
- Solutions:
 - Extracellular: Tyrode's solution (140 mM NaCl, 4 mM KCl, 2 mM CaCl₂, 1 mM MgCl₂, 10 mM HEPES, 5 mM Glucose, pH 7.4).

- Intracellular: 120 mM KCl, 5.37 mM CaCl₂, 1.75 mM MgCl₂, 10 mM HEPES, 4 mM Na₂-ATP, pH 7.2.
- Voltage Protocol:
 - Hold potential at -80 mV.
 - Depolarize to +40 mV for 2 seconds (activate channels).
 - Repolarize to -50 mV for 2 seconds (assess tail current).
- Dosing: Perfusion of **(5-Methoxyquinolin-2-yl)methanamine** at 0.1, 1, 10, and 30 μ M.
- Data Validity: A reduction in tail current >50% at 10 μ M indicates a "High Risk" classification.

Visualization: Screening & Optimization Workflow

The following diagram illustrates the logical flow from the raw scaffold to a selective lead, highlighting the critical "Off-Target Checkpoints."



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Caption: Optimization workflow transforming the promiscuous amine scaffold into a selective therapeutic lead via sequential off-target exclusion.

References

- Spadoni, G., et al. (2015). "Highly Potent and Selective MT2 Melatonin Receptor Full Agonists from Conformational Analysis of 1-Benzyl-1,2,3,4-tetrahydroquinolines." *Journal of*

Medicinal Chemistry. [Link](#)

- Rivara, S., et al. (2005). "Melatonin receptor agonists: SAR and applications to the treatment of sleep-wake disorders." Current Topics in Medicinal Chemistry. [Link](#)
- Vandenberg, J.I., et al. (2012). "hERG K⁺ channels: structure, function, and clinical significance." Physiological Reviews. [Link](#)
- Glennon, R.A., et al. (1979).[1] "Serotonin Receptor Affinities of Psychoactive Phenalkylamine Analogues." Journal of Medicinal Chemistry. [Link](#)
- Du, F., et al. (2015).[2] "Global Analysis Reveals Families of Chemical Motifs Enriched for hERG Inhibitors." [2] PLOS ONE. [Link](#)

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Sources

- 1. chemistry.mdma.ch [chemistry.mdma.ch]
- 2. [Global Analysis Reveals Families of Chemical Motifs Enriched for hERG Inhibitors | PLOS One](#) [journals.plos.org]
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